

Application Notes and Protocols for the Synthesis of Dihydrobenzofuran-Based Hypoglycemic Agents

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Compound of Interest

Compound Name: Dihydrobenzofuran

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and data for the synthesis and evaluation of novel **dihydrobenzofuran**-based compounds as potential hypoglycemic agents. The information is intended to guide researchers in the development of new therapeutics for diabetes and related metabolic disorders.

Synthesis of Benzofuran-Based Chromenochalcones as Antihyperglycemic Agents

This section details the synthesis of benzofuran-based chromenochalcones, which have shown significant in vitro and in vivo antihyperglycemic and antidyslipidemic activities.^{[1][2][3]}

Experimental Protocols

Protocol 1: Synthesis of 2-Benzoylbenzofuran-5-carbaldehydes (Intermediate)

This protocol describes the synthesis of the key intermediate, 2-benzoylbenzofuran-5-carbaldehyde, starting from p-hydroxybenzaldehyde.

- Step 1: Duff Formylation of p-Hydroxybenzaldehyde.

- To a solution of p-hydroxybenzaldehyde (1) in trifluoroacetic acid (TFA), add hexamethylenetetramine (HMTA).
- Heat the reaction mixture and monitor the progress by Thin Layer Chromatography (TLC).
- Upon completion, hydrolyze the reaction mixture with 3 N HCl to obtain the dicarbaldehyde intermediate (2).^[1]
- Step 2: Synthesis of 2-Benzoylbenzofuran-5-carbaldehydes.
 - React the dicarbaldehyde intermediate (2) with an appropriate α -haloacetyl aryl compound.
 - The specific reaction conditions (solvent, temperature, and reaction time) should be optimized based on the specific α -haloacetyl aryl compound used.

Protocol 2: Synthesis of Acyl Chromenes (Intermediate)

This protocol outlines the synthesis of acyl chromene intermediates.

- Perform a pyridine-catalyzed condensation between methyl-but-2-enal/citral dimethyl acetal and 2,4-dihydroxyacetophenone (7).^[1]
- One of the hydroxyl groups of the acetophenone will be engaged in chelation during the reaction.^[1]
- Purify the resulting acyl chromenes (8 or 9) using column chromatography.

Protocol 3: Synthesis of Benzofuran-Based Chromenochalcones (Final Product)

This protocol describes the final Claisen-Schmidt condensation to yield the target chromenochalcones.

- Dissolve the acyl chromene (8 or 9) in dry tetrahydrofuran (THF).
- Add sodium hydride (NaH) to the solution at room temperature.
- Add the appropriate 2-benzoylbenzofuran-5-carbaldehyde to the reaction mixture.

- Stir the reaction at room temperature and monitor by TLC.
- Upon completion, quench the reaction and extract the product.
- Purify the final benzofuran-based chromenochalcones (16-21) by column chromatography to obtain the compounds in good yields.[\[1\]](#)

Data Presentation

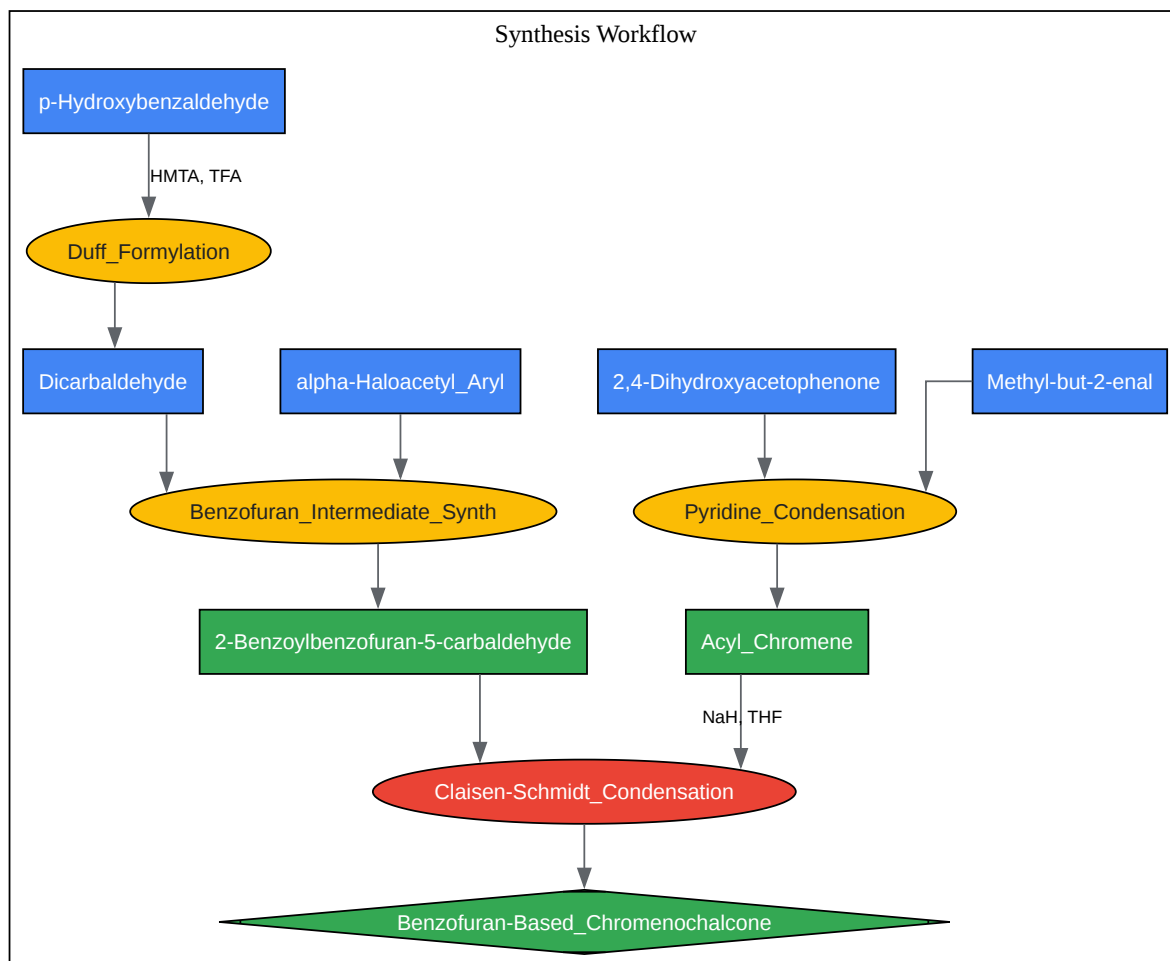
Table 1: In Vitro Glucose Uptake Stimulatory Effects of Benzofuran-Based Chromenochalcones in L6-GLUT4myc Myotubes.[\[1\]](#)

Compound	Concentration (μ M)	Glucose Uptake (%)
16	10	109.5
18	5	96
10	161.5	
21	5	73.5
10	188	
22	5	93
10	220.5	
24	5	82
10	249	
25	10	89
29	10	82.5
31	10	108
35	10	124

Table 2: In Vivo Antihyperglycemic Activity of Selected Benzofuran-Based Chromenochalcones in Streptozotocin-Induced Diabetic Rats.[\[1\]](#)

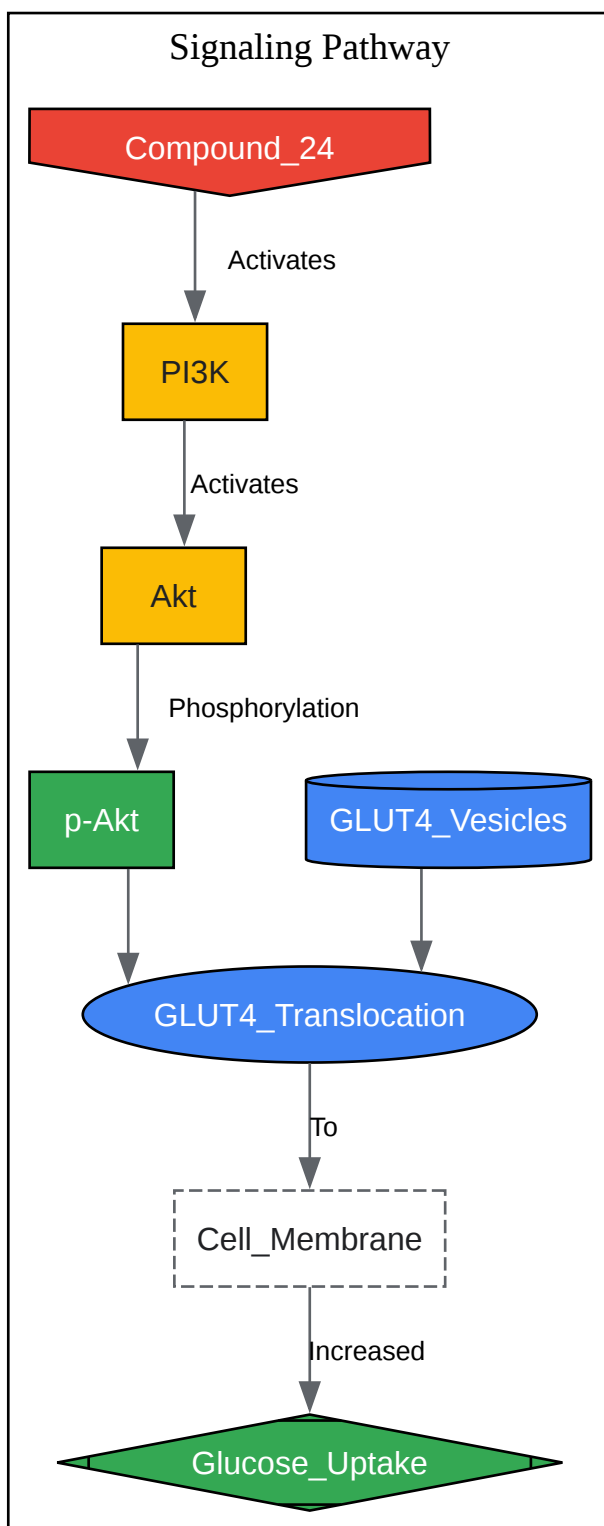
Compound	Time Interval	% Reduction in Blood Glucose	p-value
21	0-5 h	19.2	< 0.05
0-24 h	17.2	< 0.05	
22	0-5 h	18.7	< 0.05
0-24 h	16.8	< 0.05	
24	0-5 h	22.8	< 0.001
0-24 h	25.1	< 0.001	

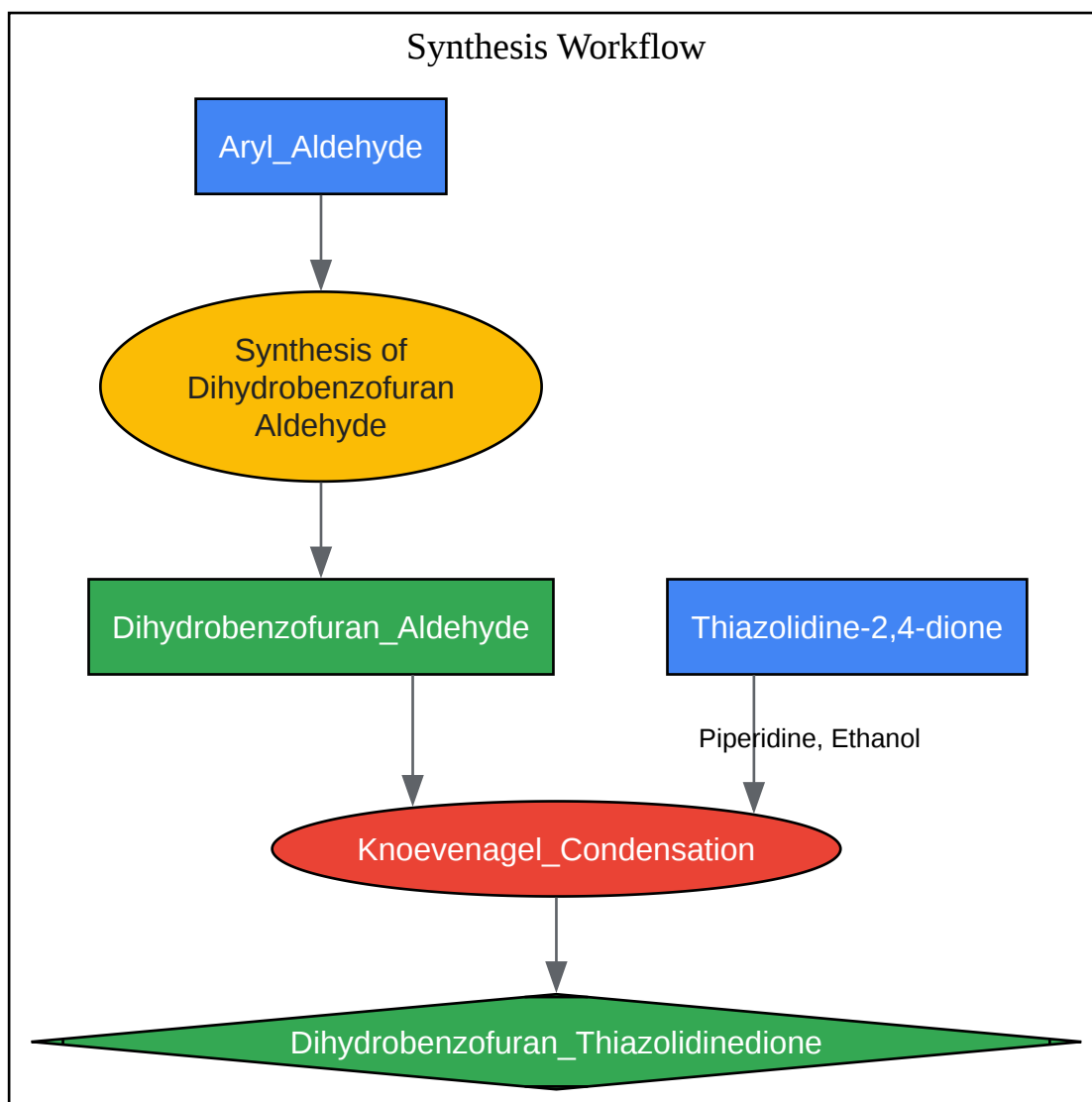
Mandatory Visualization

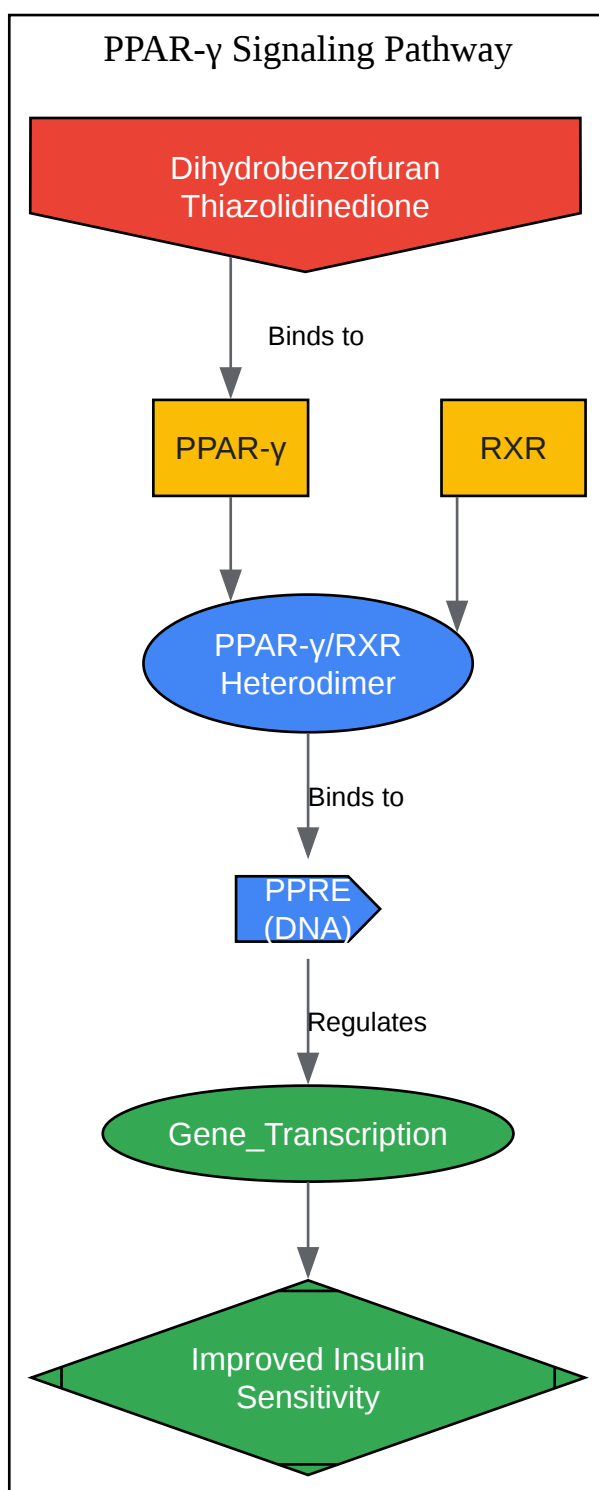


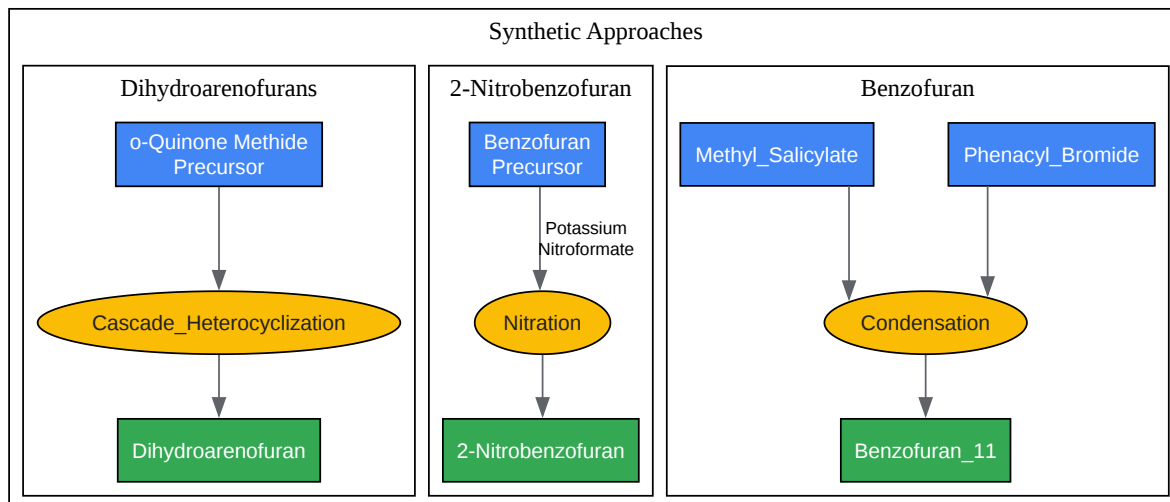
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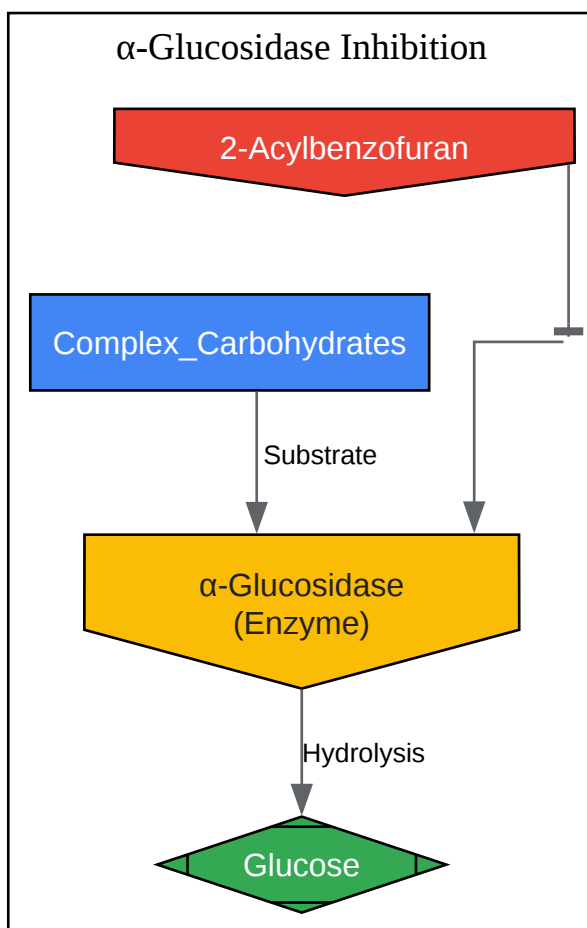
Caption: Synthesis of Benzofuran-Based Chromenochalcones.











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References

- 1. Design, synthesis, and evaluation of benzofuran-based chromenochalcones for antihyperglycemic and antidyslipidemic activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Design, synthesis, and evaluation of benzofuran-based chromenochalcones for antihyperglycemic and antidyslipidemic activities - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]

- 3. researchgate.net [researchgate.net]
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